

SMCypI C31 peptidyl-prolyl cis-trans isomerase PPlase inhibitory activity IC50

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Compound Focus: SMCypI C31

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A Clinically Relevant SMCypI: C105SR

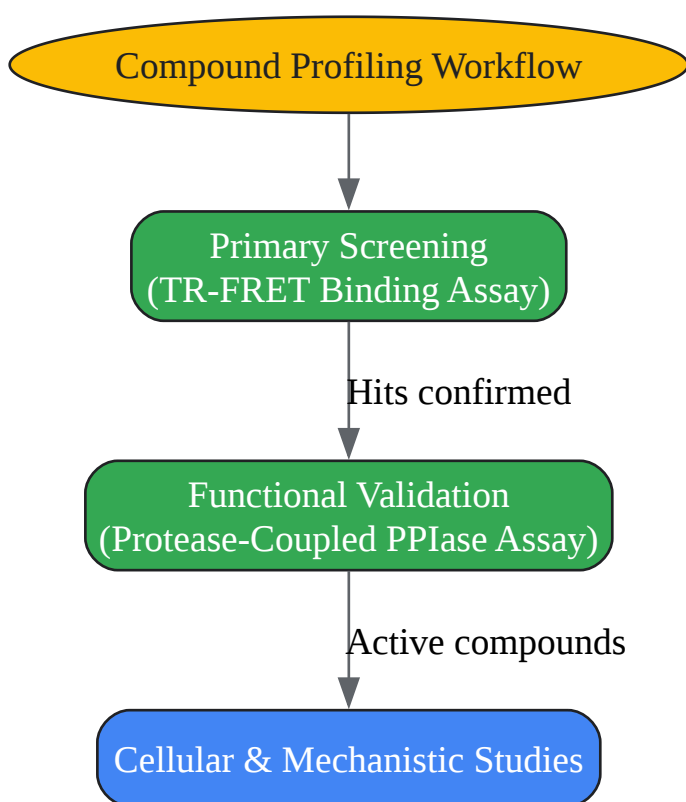
While data on C31 is unavailable, the search results describe **C105SR**, a novel Small-Molecule Cyclophilin Inhibitor (SMCypI) diastereoisomer that has progressed to in vivo testing [1]. The quantitative data for this compound is summarized below.

Property	Description / Value
Compound Name	C105SR [1]
Molecular Class	Small-Molecule Cyclophilin Inhibitor (SMCypI) [1]
Primary Target	Cyclophilin D (CypD) Peptidyl-Prolyl <i>cis-trans</i> Isomerase (PPlase) activity [1]
Key In Vitro Findings	Inhibits mitochondrial swelling; increases calcium retention capacity in isolated liver mitochondria [1]
Cellular Effect	Inhibits mitochondrial permeability transition pore (mPTP) opening and prevents cell death in a hypoxia/reoxygenation model [1]
In Vivo Efficacy	Protects against hepatic ischaemia-reperfusion injury in a mouse model by reducing hepatocyte necrosis and apoptosis [1]

Property	Description / Value
Comparative Potency	Demonstrates mitoprotective properties superior to cyclosporin A and alisporivir [1]

Experimental Protocols for PPIase Profiling

The evaluation of PPIase inhibitory activity typically involves a combination of functional and binding assays. The following diagram outlines a generalized workflow for profiling a cyclophilin inhibitor.



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The key experimental methods are detailed below.

- **1. Functional PPIase Activity Assays:** These measure the direct inhibition of the enzyme's catalytic activity.
 - **Protease-Coupled Assay:** This is a classical, widely used method. It exploits the fact that a protease like α -chymotrypsin can only cleave a synthetic peptide substrate when its prolyl bond

is in the *trans* conformation. The PPlase enzyme accelerates the isomerization to the *trans* state, which increases the rate of proteolysis and a detectable signal. An inhibitor will reduce this rate [2]. The reaction is typically stopped at a specific time point, and the substrate and product are separated and quantified using **Ultra Performance Liquid Chromatography (UPLC)** to calculate the isomerization rate precisely [2].

- **Application:** This method can be adapted for various PPlases (cyclophilins, FKBP, parvulins) and used to determine IC₅₀ values for inhibitors [2].
- **2. Binding Assays (TR-FRET):** These are high-throughput methods used for primary screening and to confirm the mechanism of inhibition.
 - **Protocol:** A **Time-Resolved Förster Resonance Energy Transfer (TR-FRET)** competitive binding assay is used. The target PPlase (e.g., CypA, CypB, FKBP12) is incubated with a known ligand (e.g., cyclosporin A or FK506) that is labeled with a fluorophore. When a test compound displaces this fluorescent ligand, it causes a decrease in the TR-FRET signal, indicating binding affinity [3].
 - **Throughput:** This assay is run in **384-well plates**, allowing for the rapid profiling of many compounds, including small molecules and natural product extracts [3].
- **3. Cellular and Mechanistic Studies:** For promising compounds, activity is confirmed in biologically relevant systems.
 - **Mitochondrial Assays:** For CypD inhibitors like C105SR, key experiments include measuring the inhibition of mitochondrial swelling and an increase in the **calcium retention capacity**, which directly indicates inhibition of the mPTP opening [1].
 - **Cell Survival Models:** Efficacy is tested in disease-relevant cellular models, such as hypoxia/reoxygenation, where cell death is measured by assays for LDH release, propidium iodide staining, or overall cell viability [1].

How to Proceed with Your Research on C31

The absence of publicly available data on C31 suggests it may be a proprietary compound in early-stage development. To advance your research:

- **Consult Specialized Vendors:** Companies like **Selcia** (now part of Eurofins) offer comprehensive PPlase profiling services and may have access to broader compound databases [3].
- **Explore Patent Literature:** Detailed chemical structures and biological data for novel compounds are often disclosed in patent applications before appearing in journals.

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References

1. The novel cyclophilin inhibitor C105SR reduces hepatic ... [sciencedirect.com]
2. Peptidyl prolyl cis/trans isomerase activity on the cell ... [pmc.ncbi.nlm.nih.gov]
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